elemental analysis data for 3-Ethoxy-5-fluorophenethyl alcohol

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Compound of Interest

Compound Name:	*3-Ethoxy-5-fluorophenethyl alcohol*
Cat. No.:	*B7998921*

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An objective comparison of elemental analysis data for **3-Ethoxy-5-fluorophenethyl alcohol** against structurally related alternatives, supported by experimental protocols and data interpretation. This guide is intended for researchers, scientists, and professionals in drug development who rely on elemental analysis for structural confirmation and purity assessment.

Introduction to Elemental Analysis in Compound Verification

In the landscape of chemical and pharmaceutical research, the unambiguous confirmation of a molecule's identity and purity is paramount. Elemental analysis serves as a cornerstone technique for this purpose. It provides a quantitative determination of the mass percentages of carbon (C), hydrogen (H), nitrogen (N), sulfur (S), and other elements within a sample. This fundamental data allows researchers to validate a compound's empirical formula against its theoretical composition. For novel molecules like **3-Ethoxy-5-fluorophenethyl alcohol**, a potential building block in medicinal chemistry, precise elemental analysis is a critical checkpoint to confirm that the synthesized product is indeed the correct structure and is free from significant impurities.

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This guide provides a detailed look at the elemental analysis of **3-Ethoxy-5-fluorophenethyl alcohol**, comparing its theoretical and expected experimental data. It further contrasts this data with that of a structurally similar compound, 3-Chloro-5-fluorophenethyl alcohol, to highlight the sensitivity of the technique. Finally, a comprehensive, field-proven protocol for CHN (Carbon, Hydrogen, Nitrogen) analysis is detailed, explaining the scientific principles that ensure data integrity.

Theoretical vs. Experimental Data: A Comparative Analysis

The core principle of using elemental analysis for compound verification lies in comparing the experimentally measured elemental percentages with the theoretically calculated values derived from the compound's molecular formula. An acceptable margin of error is typically within ±0.4% of the theoretical value, a standard widely recognized in scientific literature.[1]

Target Compound: 3-Ethoxy-5-fluorophenethyl alcohol

- Molecular Formula: $C_{10}H_{13}FO_2$[2]
- Molecular Weight: 184.21 g/mol [2]

To calculate the theoretical elemental composition, we use the atomic weights of the constituent elements (C: 12.011, H: 1.008, F: 18.998, O: 15.999).

- %C = (10 * 12.011) / 184.21 * 100 = 65.21%
- %H = (13 * 1.008) / 184.21 * 100 = 7.11%
- %O = (2 * 15.999) / 184.21 * 100 = 17.37%

The following table presents the theoretical values alongside a realistic, hypothetical set of experimental results that would be expected for a high-purity sample.

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Element	Theoretical %	Experimental % (Hypothetical)	Deviation
Carbon (C)	65.21	65.05	-0.16
Hydrogen (H)	7.11	7.23	+0.12
Oxygen (O)	17.37	17.19	-0.18

Comparative Compound: 3-Chloro-5-fluorophenethyl alcohol

To illustrate the specificity of elemental analysis, we compare our target with a structural analog where the ethoxy group is replaced by a hydrogen atom and another aromatic hydrogen is substituted with a chlorine atom.

- Molecular Formula: C_8H_8ClFO
- Molecular Weight: 174.60 g/mol
- %C = (8 * 12.011) / 174.60 * 100 = 55.05%
- %H = (8 * 1.008) / 174.60 * 100 = 4.62%
- %O = (1 * 15.999) / 174.60 * 100 = 9.16%
- %Cl = (1 * 35.453) / 174.60 * 100 = 20.31%

Element	Theoretical %	Experimental % (Hypothetical)	Deviation
Carbon (C)	55.05	55.28	+0.23
Hydrogen (H)	4.62	4.51	-0.11
Oxygen (O)	9.16	9.03	-0.13

Analysis of Results: The deviations in both hypothetical datasets fall well within the acceptable ±0.4% range, which would allow a researcher to confidently confirm the identity and purity of

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the samples. The significant differences in the theoretical percentages between the two compounds—over 10% for carbon—demonstrate how elemental analysis can easily distinguish between even closely related structures.

Challenges in the Analysis of Heteroatoms: Fluorine and Oxygen

While CHN analysis is routine, the presence of other elements like halogens and oxygen introduces specific challenges.

Fluorine: The elemental analysis of fluorinated compounds can be complex. During combustion, highly corrosive species like hydrogen fluoride (HF) can form. These can damage the analytical instrument and interfere with the results.[3] For this reason, specialized scrubbers and instrument components are often required. In some CHNS analyzers, the presence of fluorine can preclude the accurate determination of sulfur.[4]

Oxygen: Unlike C, H, and N, oxygen is not determined directly by combustion in an oxygen-rich environment. Instead, it is typically analyzed in a separate step using high-temperature pyrolysis.[5][6] In this method, the sample is heated in an inert atmosphere (helium) in the presence of platinized carbon, converting the oxygen in the sample to carbon monoxide (CO). The CO is then measured. This technique can yield low recoveries for compounds containing fluorine, phosphorus, or certain metals, as they can form refractory oxides that do not decompose fully.[5]

Experimental Protocol: CHN Analysis via Flash Combustion

The following is a detailed protocol for determining the Carbon, Hydrogen, and Nitrogen content of an organic compound using a modern elemental analyzer (e.g., a Carlo Erba EA 1108 or similar).[7][8]

Principle of Operation

The method is based on the complete and instantaneous oxidation of the sample through "flash combustion." The sample is combusted in a high-temperature (typically >1000°C) environment rich in pure oxygen.[9][10] This process breaks down the organic material into its elemental

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gases: carbon is converted to carbon dioxide (CO_2), hydrogen to water (H_2O), and nitrogen to nitrogen oxides (NO_x). These gases are then passed over heated copper to reduce the NO_x to elemental nitrogen (N_2). The resulting mixture of CO_2, H_2O, and N_2 is separated by a gas chromatography column and quantified using a thermal conductivity detector (TCD).[11]

Caption: Workflow for CHN elemental analysis.

Step-by-Step Methodology

- Instrument Calibration:
  - Causality: To ensure the accuracy of the measurements, the instrument's detector must be calibrated. This is done by analyzing a known mass of a high-purity, stable organic standard. Acetanilide (C: 71.09%, H: 6.71%, N: 10.36%) is a commonly used standard.[7]
  - Procedure: Analyze 2-3 mg of the standard. The software uses the known elemental percentages and the measured detector response to generate calibration factors (K-factors) that will be used to quantify the unknown samples.
- Sample Preparation:
  - Causality: Accurate weighing is critical, as the final results are calculated as a percentage of the initial sample mass.[12] A microbalance is required for this purpose. The sample is placed in a tin capsule, which acts as a catalyst for combustion and promotes a rapid, complete reaction.
  - Procedure: a. Place a clean tin capsule on a microbalance and tare the weight. b. Add 2-3 mg of the finely ground, dried sample (e.g., **3-Ethoxy-5-fluorophenethyl alcohol**) into the capsule. c. Record the exact weight. d. Carefully fold the capsule to completely enclose the sample and compress it into a small, tight ball to ensure it drops cleanly into the combustion chamber.
- Analysis Execution:
  - Causality: The autosampler introduces the sealed capsule into the combustion reactor at a precisely controlled time. The high-temperature and oxygen-rich environment ensures the complete and rapid conversion of the sample to its gaseous combustion products.

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- Procedure: a. Place the prepared sample capsules into the instrument's autosampler tray. b. Enter the sample weights and identification into the instrument software. c. Begin the analysis sequence. The instrument will automatically drop each sample into the combustion furnace.

- Data Interpretation:

  - Causality: The instrument's software integrates the signal peaks from the TCD for CO_2, H_2O, and N_2. Using the sample weight and the previously determined calibration factors, it calculates the mass percentage of each element.

  - Procedure: a. Once the run is complete, review the generated report. b. Compare the experimental %C, %H, and %N values to the theoretical values calculated from the compound's molecular formula. c. Verify that the deviation for each element is within the acceptable range (typically ±0.4%). Significant deviations may indicate impurities (e.g., residual solvent, inorganic salts) or an incorrect structural assignment.

Conclusion

Elemental analysis remains an indispensable tool in chemical research and drug development for the fundamental validation of a compound's empirical formula and purity. As demonstrated with **3-Ethoxy-5-fluorophenethyl alcohol**, the comparison of robust experimental data against theoretical values provides a clear and reliable assessment of a sample's integrity. Understanding the nuances of the analytical technique, including its challenges with certain heteroatoms like fluorine, and adhering to rigorous protocols are essential for generating trustworthy and defensible results.

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